

comparing whole-cell biosensors for 3-oxo-C6-HSL detection

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Compound of Interest

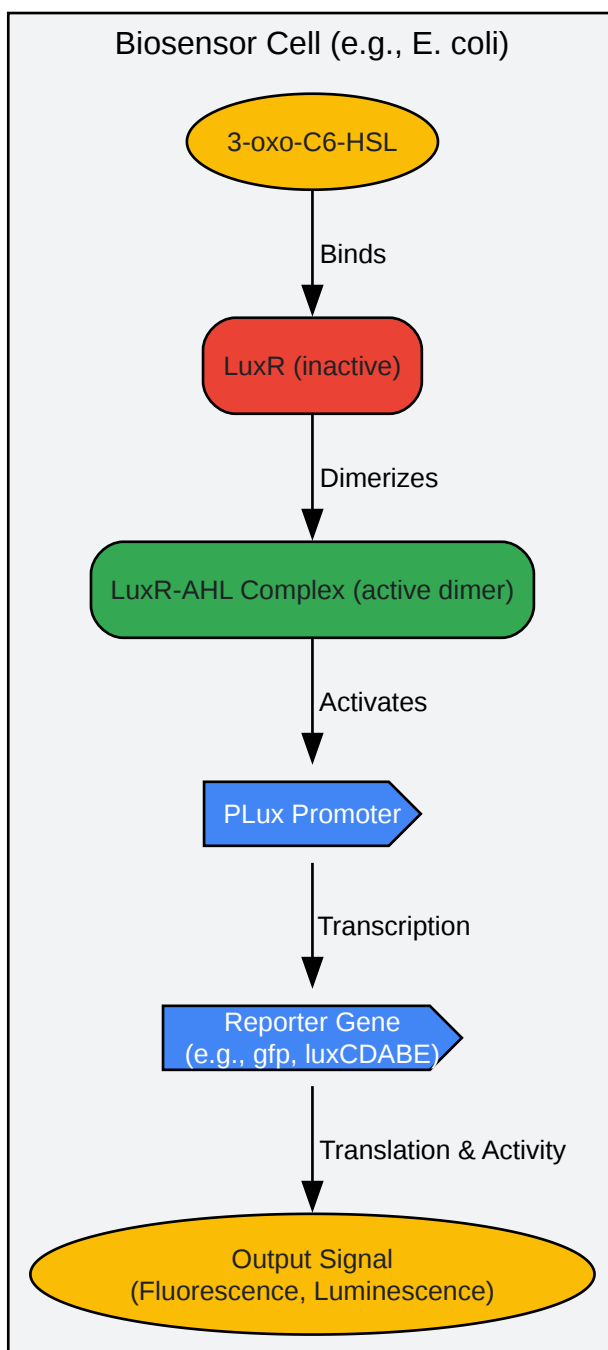
Compound Name: *N*-(3-oxohexanoyl)-L-homoserine
lactone

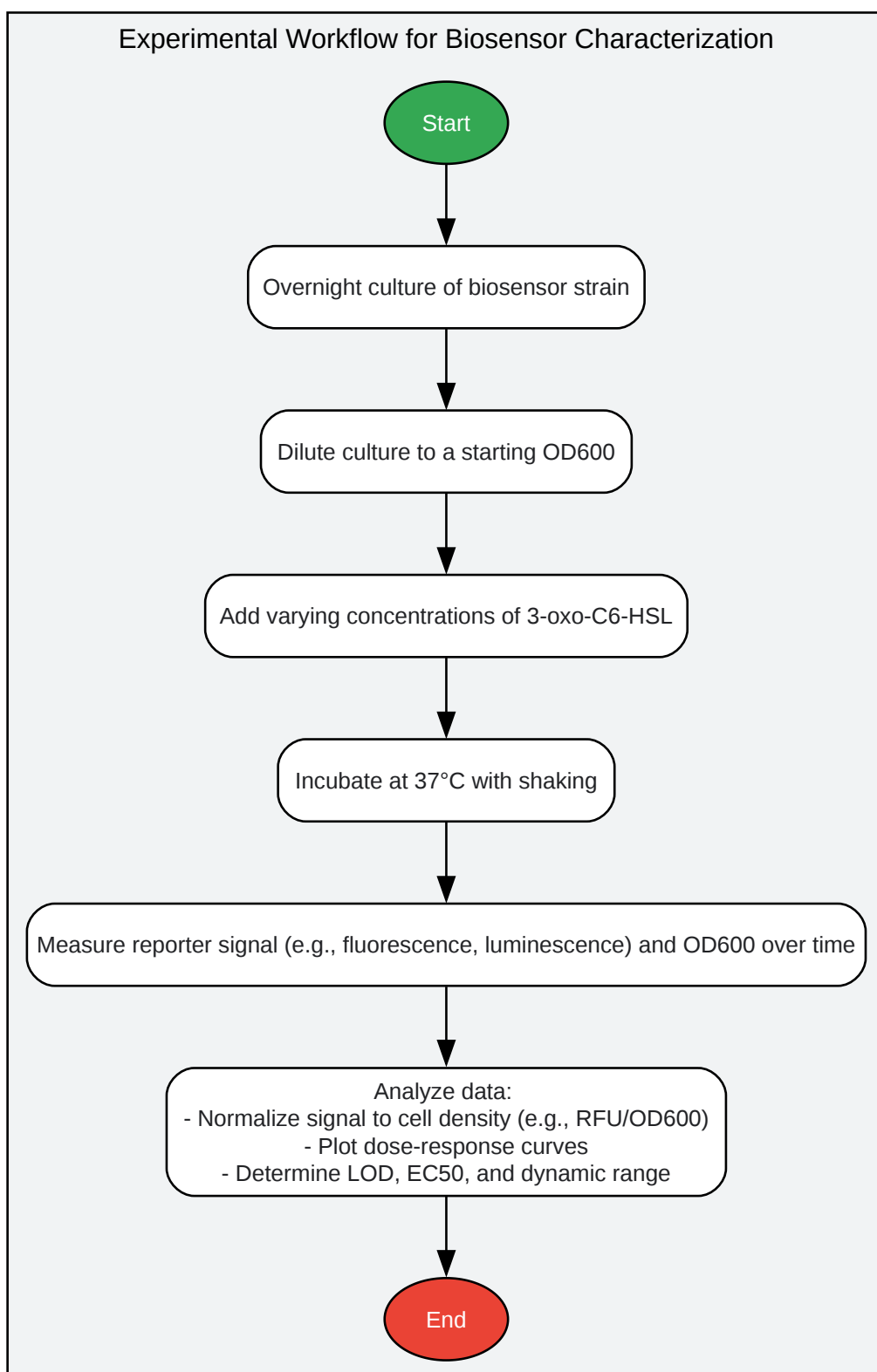
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Signaling Pathway of a LuxR-based Biosensor

The most common whole-cell biosensors for 3-oxo-C6-HSL are based on the LuxR regulatory system from *Aliivibrio fischeri*. The underlying principle involves the transcriptional activator LuxR, which, in the presence of its cognate autoinducer 3-oxo-C6-HSL, binds to the lux box in the promoter region (Plux) and activates the transcription of a downstream reporter gene.





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